

N-Desmethyl Diltiazem-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Desmethyl diltiazem-d4*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Desmethyl diltiazem-d4**, a key deuterated internal standard in the bioanalysis of diltiazem and its metabolites. This document details its chemical structure, provides relevant quantitative data, outlines a typical experimental protocol for its use, and illustrates the metabolic pathway of its parent compound, diltiazem.

Core Compound Information

N-Desmethyl diltiazem-d4 is the deuterium-labeled analog of N-desmethyl diltiazem, a primary metabolite of the calcium channel blocker, diltiazem. The incorporation of four deuterium atoms on the N-methyl-ethylamino side chain provides a stable isotopic signature, making it an ideal internal standard for mass spectrometry-based quantitative assays. Its use mitigates variability introduced during sample preparation and analysis, ensuring accurate and precise quantification of the target analyte in complex biological matrices.^{[1][2]}

Chemical Structure and Properties

The chemical structures of N-Desmethyl diltiazem and its deuterated analog are presented below.

N-Desmethyl Diltiazem:

- IUPAC Name: (2S,3S)-2-(4-methoxyphenyl)-5-[2-(methylamino)ethyl]-4-oxo-2,3,4,5-tetrahydro-1,5-benzothiazepin-3-yl acetate
- Molecular Formula: $C_{21}H_{24}N_2O_4S$
- Molecular Weight: 400.5 g/mol

N-Desmethyl Diltiazem-d4:

- IUPAC Name: (2S-cis)-3-(Acetyloxy)-2,3-dihydro-2-(4-methoxyphenyl)-5-[2-(methylamino-d4)ethyl]-1,5-benzothiazepin-4(5H)-one
- Molecular Formula: $C_{21}H_{20}D_4N_2O_4S$
- Molecular Weight: 404.52 g/mol [\[3\]](#)
- CAS Number: 1217650-51-5 [\[3\]](#)[\[4\]](#)

Quantitative Data

The use of **N-Desmethyl diltiazem-d4** as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods is well-established. The following table summarizes key mass spectrometric parameters for the analysis of diltiazem, its metabolite N-desmethyl diltiazem, and a commonly used deuterated internal standard, diltiazem-d4. While specific transitions for **N-Desmethyl diltiazem-d4** are not explicitly detailed in the cited literature, the principles of fragmentation suggest a predictable mass shift.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Diltiazem	415.05	178.03
N-Desmethyl diltiazem	401.09	150.04
Diltiazem-d4 (Internal Standard)	419.22	314.0

Table 1: Mass Spectrometric Parameters for Diltiazem and Related Compounds.[5]

Experimental Protocol: Quantification of Diltiazem and Metabolites in Human Plasma

This section outlines a representative experimental protocol for the simultaneous quantification of diltiazem and its metabolites, including N-desmethyl diltiazem, in human plasma using LC-MS/MS with a deuterated internal standard.

Sample Preparation (Liquid-Liquid Extraction)

- To 100 μ L of human plasma in a microcentrifuge tube, add the internal standard solution (e.g., **N-Desmethyl diltiazem-d4**).
 - Perform liquid-liquid extraction by adding a suitable organic solvent, such as methyl tert-butyl ether (MTBE).
 - Vortex the mixture to ensure thorough mixing and extraction of the analytes.
 - Centrifuge the samples to separate the organic and aqueous layers.
 - Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in a mobile phase-compatible solution for LC-MS/MS analysis.
- [6]

Liquid Chromatography Conditions

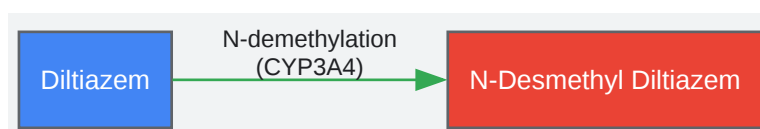
- Column: A reversed-phase C18 column is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- Flow Rate: A flow rate suitable for the column dimensions is maintained.
- Injection Volume: A small volume of the reconstituted sample is injected.

Mass Spectrometry Conditions

- Ionization Mode: Electrospray ionization (ESI) in the positive ion mode is generally used.
- Detection Mode: Multiple Reaction Monitoring (MRM) is employed to monitor the specific precursor-to-product ion transitions for each analyte and the internal standard.

Metabolic Pathway of Diltiazem

Diltiazem undergoes extensive metabolism in the liver, primarily through N-demethylation and O-demethylation, catalyzed by cytochrome P450 enzymes, and deacetylation by esterases.^[7] The N-demethylation of diltiazem to its active metabolite, N-desmethyl diltiazem, is a major metabolic pathway and is primarily mediated by the CYP3A4 isoenzyme.^[7]

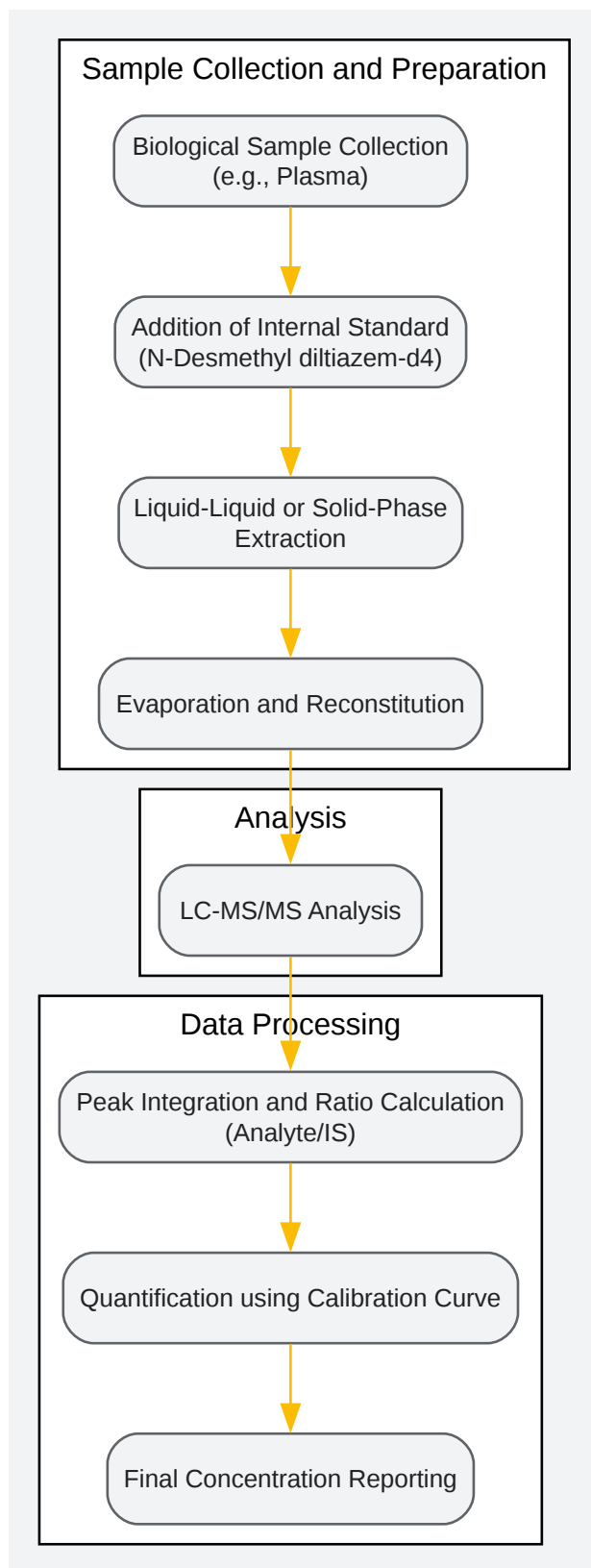


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Diltiazem N-demethylation pathway.

Experimental Workflow

The following diagram illustrates a typical workflow for a bioanalytical study utilizing **N-Desmethyl diltiazem-d4** as an internal standard for the quantification of diltiazem and its metabolites in biological samples.



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Bioanalytical workflow for quantification.

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References

- [1. veeprho.com \[veeprho.com\]](#)
- [2. hexonsynth.com \[hexonsynth.com\]](#)
- [3. sussex-research.com \[sussex-research.com\]](#)
- [4. N-Desmethyl Diltiazem-d4 Hydrochloride | LGC Standards \[lgcstandards.com\]](#)
- [5. ijpsr.com \[ijpsr.com\]](#)
- [6. Utilizing Internal Standard Responses to Assess Risk on Reporting Bioanalytical Results from Hemolyzed Samples - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. go.drugbank.com \[go.drugbank.com\]](#)
- To cite this document: BenchChem. [N-Desmethyl Diltiazem-d4: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15559515/docs#n-desmethyl-diltiazem-d4-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15559515/docs#n-desmethyl-diltiazem-d4-a-technical-guide-for-researchers)

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